

An In-depth Technical Guide to Methsuximide-d5: Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methsuximide-d5

Cat. No.: B564681

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This technical guide provides a comprehensive overview of the chemical properties of **Methsuximide-d5**, a deuterated analog of the anticonvulsant drug Methsuximide. It also explores a plausible synthetic pathway for this isotopically labeled compound, offering valuable information for researchers in drug metabolism, pharmacokinetics, and analytical chemistry.

Core Chemical Properties

Methsuximide-d5 is a stable, isotopically labeled form of Methsuximide where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This labeling makes it an invaluable tool as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate determination of Methsuximide levels in biological matrices.^[1]

The key chemical and physical properties of **Methsuximide-d5** are summarized in the table below. Data for the non-deuterated form, Methsuximide, is also provided for comparison, as some physical properties of the deuterated analog are not readily available in the public domain but can be reasonably estimated from the parent compound.

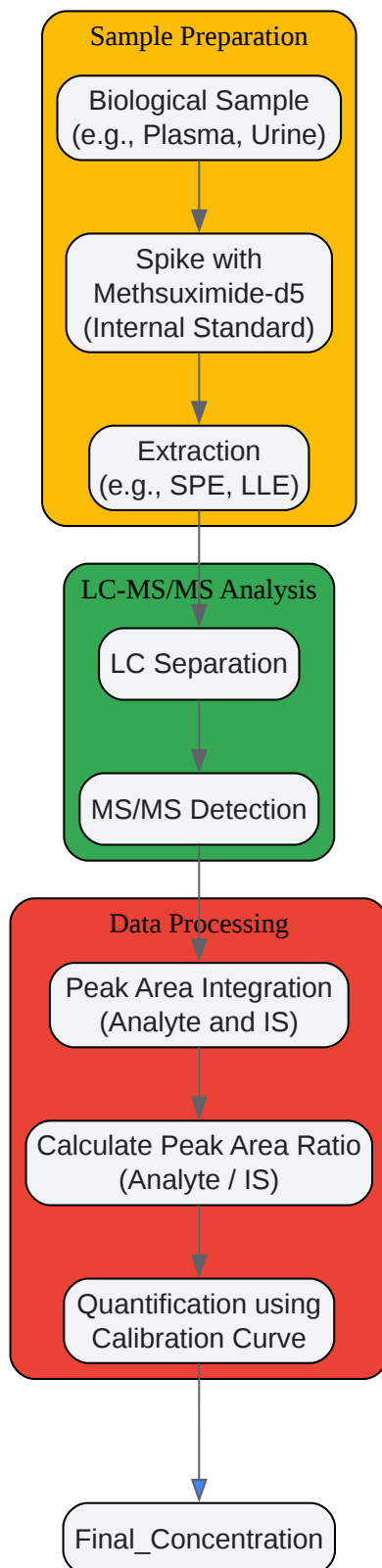
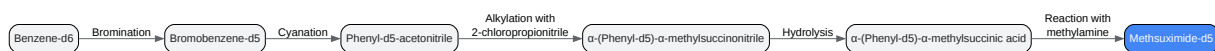
Property	Methsuximide-d5	Methsuximide (for comparison)
IUPAC Name	1,3-Dimethyl-3-(phenyl-d5)-2,5-pyrrolidinedione	1,3-Dimethyl-3-phenylpyrrolidine-2,5-dione
Synonyms	(±)-Mesuximide-d5, 1,3-Dimethyl-3-(phenyl-d5)succinimide	(±)-Mesuximide, Celontin, N,2-Dimethyl-2-phenylsuccinimide
CAS Number	1189980-63-9[1]	77-41-8
Molecular Formula	C ₁₂ H ₈ D ₅ NO ₂ [1]	C ₁₂ H ₁₃ NO ₂
Molecular Weight	208.27 g/mol [1]	203.24 g/mol [2]
Appearance	Yellow Oil	Solid
Melting Point	Not available	52.5 °C
Boiling Point	Not available	121.5 °C at 0.1 mmHg
Solubility	Chloroform (Slightly), Methanol (Slightly, Sonicated)	Freely soluble in methanol and alcohol; slightly soluble in hot water; very soluble in chloroform.
Purity	≥98% (CP), ≥98% D	Not applicable

Synthesis of Methsuximide-d5: A Plausible Pathway

While a detailed, step-by-step experimental protocol for the synthesis of **Methsuximide-d5** is not readily available in peer-reviewed literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles and the known synthesis of the parent compound, Methsuximide. The key challenge lies in the introduction of the deuterated phenyl group.

A likely approach would involve the synthesis of a deuterated precursor, such as phenyl-d5-acetonitrile or a similar starting material, which can then be incorporated into the succinimide ring structure. The synthesis of Methsuximide itself is known to proceed via the reaction of α -phenyl- α -methylsuccinic acid with methylamine.

Below is a logical workflow for the synthesis of **Methsuximide-d5**, starting from commercially available deuterated benzene.



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References

- 1. scbt.com [scbt.com]
- 2. Methsuximide | C₁₂H₁₃NO₂ | CID 6476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methsuximide-d₅: Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564681#methsuximide-d5-chemical-properties-and-synthesis]

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